

Laboratory handling and safety protocols for 5-Methoxy-2-methylindoline

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Compound of Interest

Compound Name: 5-Methoxy-2-methylindoline

Cat. No.: B133043

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Application Notes and Protocols for 5-Methoxy-2-methylindoline

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the laboratory handling of **5-Methoxy-2-methylindoline** (CAS No. 41568-27-8). The information is intended to ensure safe laboratory practices and to provide a framework for its application in research and development, particularly in the synthesis of pharmacologically active compounds.

Physicochemical and Safety Data

While a comprehensive Safety Data Sheet (SDS) for **5-Methoxy-2-methylindoline** is not readily available in public domains, the following data has been compiled from available sources and information on structurally related compounds. It is imperative to handle this compound with caution, assuming it may have hazardous properties.

Property	Value	Reference
Chemical Name	5-Methoxy-2-methylindoline	[1][2]
Synonyms	2,3-Dihydro-5-methoxy-2-methyl-1H-indole; 2-Methyl-5-methoxyindoline	[1][2]
CAS Number	41568-27-8	[1][2]
Molecular Formula	C ₁₀ H ₁₃ NO	[1][2]
Molecular Weight	163.22 g/mol	[2]
Appearance	Pale brown oil	[1]
Solubility	Data not available. Assumed to be soluble in common organic solvents.	
Boiling Point	Data not available.	
Melting Point	Data not available.	
Hazard Statements (Assumed)	May be harmful if swallowed, in contact with skin, or if inhaled. May cause skin and eye irritation.	
Precautionary Statements (Assumed)	Wear protective gloves, protective clothing, eye protection, and face protection. Avoid breathing vapors. Use only in a well-ventilated area.	

Hazard Identification and Risk Assessment (Assumed)

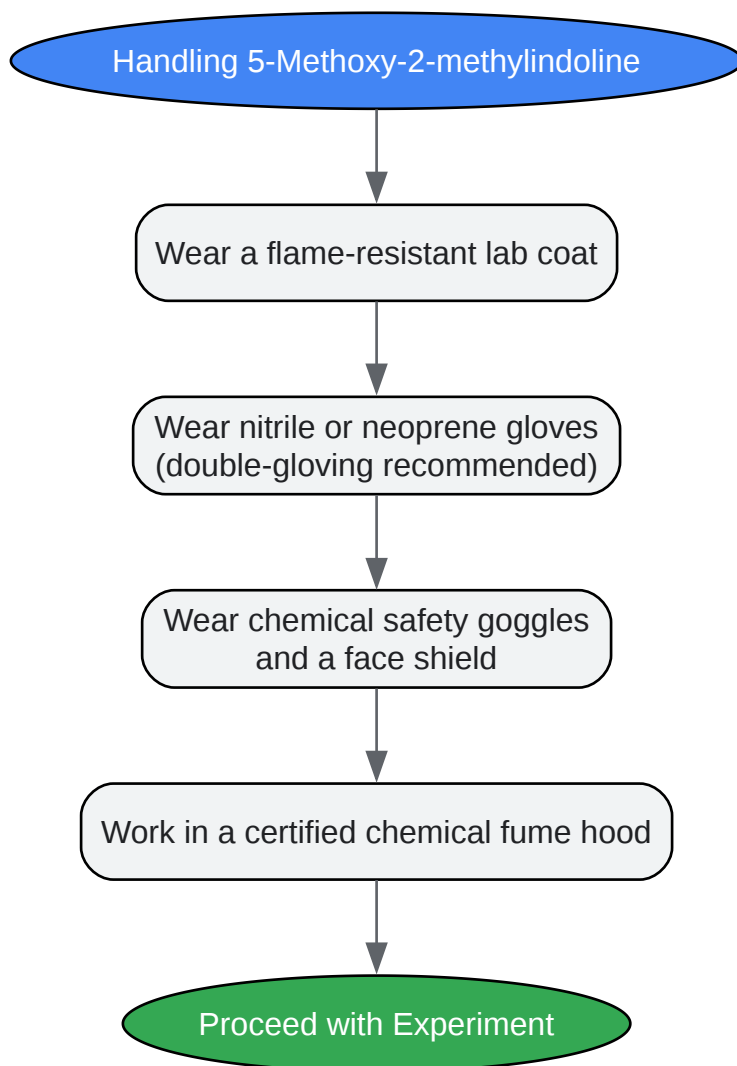
Due to the lack of specific toxicity data for **5-Methoxy-2-methylindoline**, a conservative approach to handling is essential. The primary hazards are assumed to be:

- Acute Toxicity (Oral, Dermal, Inhalation): Potential for harm if ingested, absorbed through the skin, or inhaled.
- Skin and Eye Irritation: Likely to cause irritation upon contact.
- Respiratory Irritation: Vapors or aerosols may irritate the respiratory tract.

A thorough risk assessment should be conducted before any new experimental procedure involving this compound.

Personal Protective Equipment (PPE)

A stringent PPE policy is mandatory when handling **5-Methoxy-2-methylindoline**.



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Caption: Personal Protective Equipment (PPE) workflow for handling **5-Methoxy-2-methylindoline**.

Handling and Storage Protocols

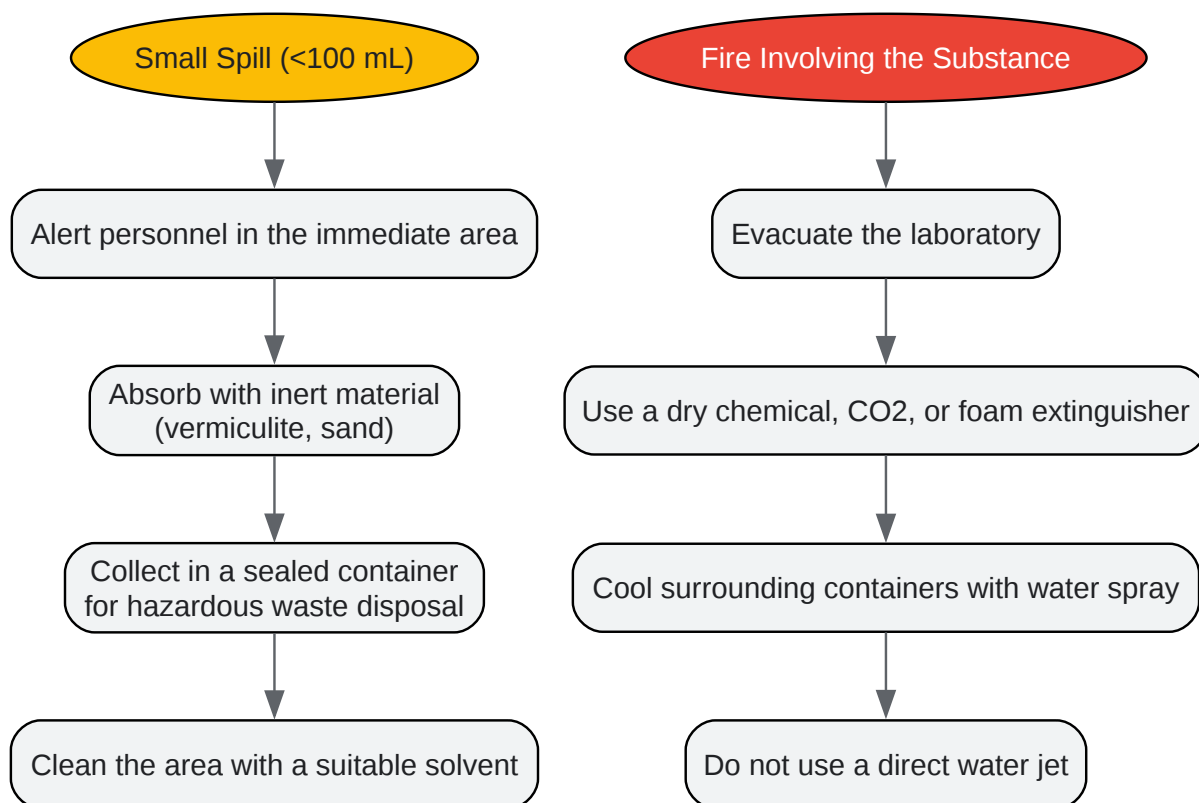
Handling:

- All manipulations of **5-Methoxy-2-methylindoline** should be carried out in a certified chemical fume hood to avoid inhalation of vapors.
- Use standard laboratory equipment made of glass or other resistant materials.
- Avoid contact with skin and eyes. In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- Ensure all containers are clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.
- Wash hands thoroughly with soap and water after handling.

Storage:

- Store in a tightly sealed, labeled container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Protect from light.
- The recommended storage temperature for the related compound, 5-methoxy-2-methylindole, is 4°C, which should be considered for the indoline as well.[3]

Emergency Procedures



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Caption: Emergency response workflow for incidents involving **5-Methoxy-2-methylindoline**.

Experimental Protocols: Application in Synthesis

5-Methoxy-2-methylindoline is a key intermediate in the synthesis of various pharmaceutical compounds, including indole-3-acetamides, which are known inhibitors of phospholipase A2.[1] [2] The following is a representative, generalized protocol for its use as a synthetic precursor.

Objective: To provide a general workflow for the acylation of **5-Methoxy-2-methylindoline** to form an N-acyl derivative, a common step in the synthesis of more complex molecules.

Materials:

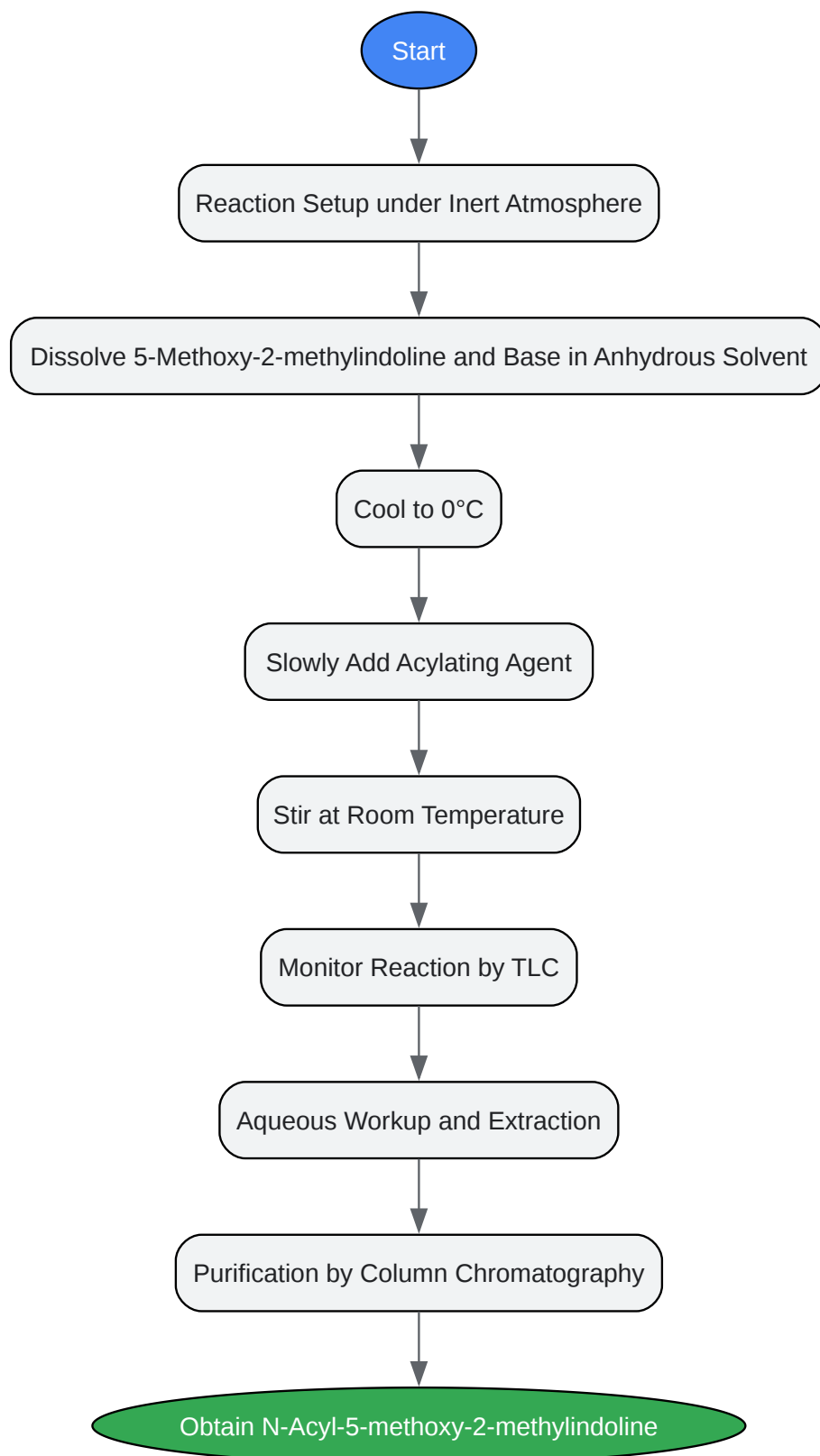
- **5-Methoxy-2-methylindoline**
- Anhydrous aprotic solvent (e.g., dichloromethane, tetrahydrofuran)

- Acylating agent (e.g., acetyl chloride, acetic anhydride)
- Base (e.g., triethylamine, pyridine)
- Inert gas (e.g., nitrogen, argon)
- Standard laboratory glassware and magnetic stirrer

Protocol:

- Reaction Setup:
 - Set up a flame-dried, round-bottom flask equipped with a magnetic stir bar and a septum under an inert atmosphere.
 - Dissolve **5-Methoxy-2-methylindoline** in the anhydrous solvent.
 - Add the base to the solution and cool the mixture in an ice bath.
- Acylation:
 - Slowly add the acylating agent dropwise to the stirred solution.
 - Allow the reaction to warm to room temperature and stir until completion (monitor by Thin Layer Chromatography).
- Workup:
 - Quench the reaction by the slow addition of water or a saturated aqueous solution of sodium bicarbonate.
 - Separate the organic layer and extract the aqueous layer with the organic solvent.
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Purification:
 - Concentrate the filtrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel.



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Caption: General workflow for the N-acylation of **5-Methoxy-2-methylindoline**.

Waste Disposal

All waste containing **5-Methoxy-2-methylindoline** must be treated as hazardous.

- Solid Waste: Collect in a designated, sealed, and labeled container.
- Liquid Waste: Collect in a labeled, sealed, and appropriate solvent waste container.
- Dispose of all waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Disclaimer: The information provided in this document is intended for guidance and is based on available data for **5-Methoxy-2-methylindoline** and related compounds. It is not a substitute for a formal risk assessment and the user's own judgment. All laboratory work should be conducted by trained personnel in a suitably equipped facility.

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References

- 1. lookchem.com [lookchem.com]
- 2. scbt.com [scbt.com]
- 3. goldbio.com [goldbio.com]
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